

# An In-depth Technical Guide on the Physical Properties of 1-Methylindene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methylindene, (R)-

Cat. No.: B15469689

[Get Quote](#)

This technical guide provides a comprehensive overview of the key physical properties of 1-Methylindene, with a focus on its boiling and melting points. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Physical and Chemical Properties of 1-Methylindene

1-Methylindene is an aromatic hydrocarbon with the molecular formula  $C_{10}H_{10}$  and a molecular weight of 130.19 g/mol .<sup>[1]</sup><sup>[2]</sup> It is a colorless liquid at room temperature.<sup>[3]</sup> The key physical properties of 1-Methylindene are summarized in the table below.

Property	Value	Reference
Boiling Point	199 °C at 760 mmHg	[1][2][4][5]
~180 °C	[2]	
Melting Point	80 °C (estimate)	[1]
Density	0.987 g/cm <sup>3</sup>	[1][2]
1.0 ± 0.1 g/cm <sup>3</sup>	[5]	
Flash Point	76.7 °C	[1]
77 °C	[4]	
Refractive Index	1.561	[1]
1.5587	[2]	
Vapor Pressure	0.493 mmHg at 25°C	[1]
Molecular Formula	C <sub>10</sub> H <sub>10</sub>	[1][2]
Molecular Weight	130.19 g/mol	[1][2]

## Experimental Protocols for Physical Property Determination

The following sections detail the standard methodologies for determining the boiling and melting points of organic compounds like 1-Methylindene.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This physical property is a crucial indicator of a compound's purity, with pure crystalline solids typically exhibiting a sharp melting point over a narrow range (0.5-1.0°C).[1] The presence of impurities generally leads to a depression and broadening of the melting range.[1]

A common and effective method for determining the melting point is the capillary tube method, often performed using a melting point apparatus or a Thiele tube.[1]

Capillary Tube Method Protocol:

- **Sample Preparation:** A small amount of the solid organic compound is finely powdered.[3] A capillary tube, sealed at one end, is filled with the powdered sample to a height of 2-3 mm by tapping the sealed end on a hard surface.[3][6]
- **Apparatus Setup:** The filled capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb.[3] This assembly is then placed in a heating bath (like an oil bath in a Thiele tube) or a metal block heating apparatus.[1]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.[1]
- **Data Recording:** Two temperatures are recorded:
  - $T_1$ : The temperature at which the first drop of liquid appears.[3]
  - $T_2$ : The temperature at which the entire solid sample has completely melted into a liquid.[3]
- **Melting Point Range:** The melting point is reported as the range between  $T_1$  and  $T_2$ . [5] For accurate results, the determination should be repeated at least once.[1]

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[7] Similar to the melting point, the boiling point is a characteristic physical property that can be used for identification and purity assessment.[4]

A micro-scale method for determining the boiling point utilizes a capillary tube and a small sample volume, often carried out in a Thiele tube or a similar heating apparatus.[8]

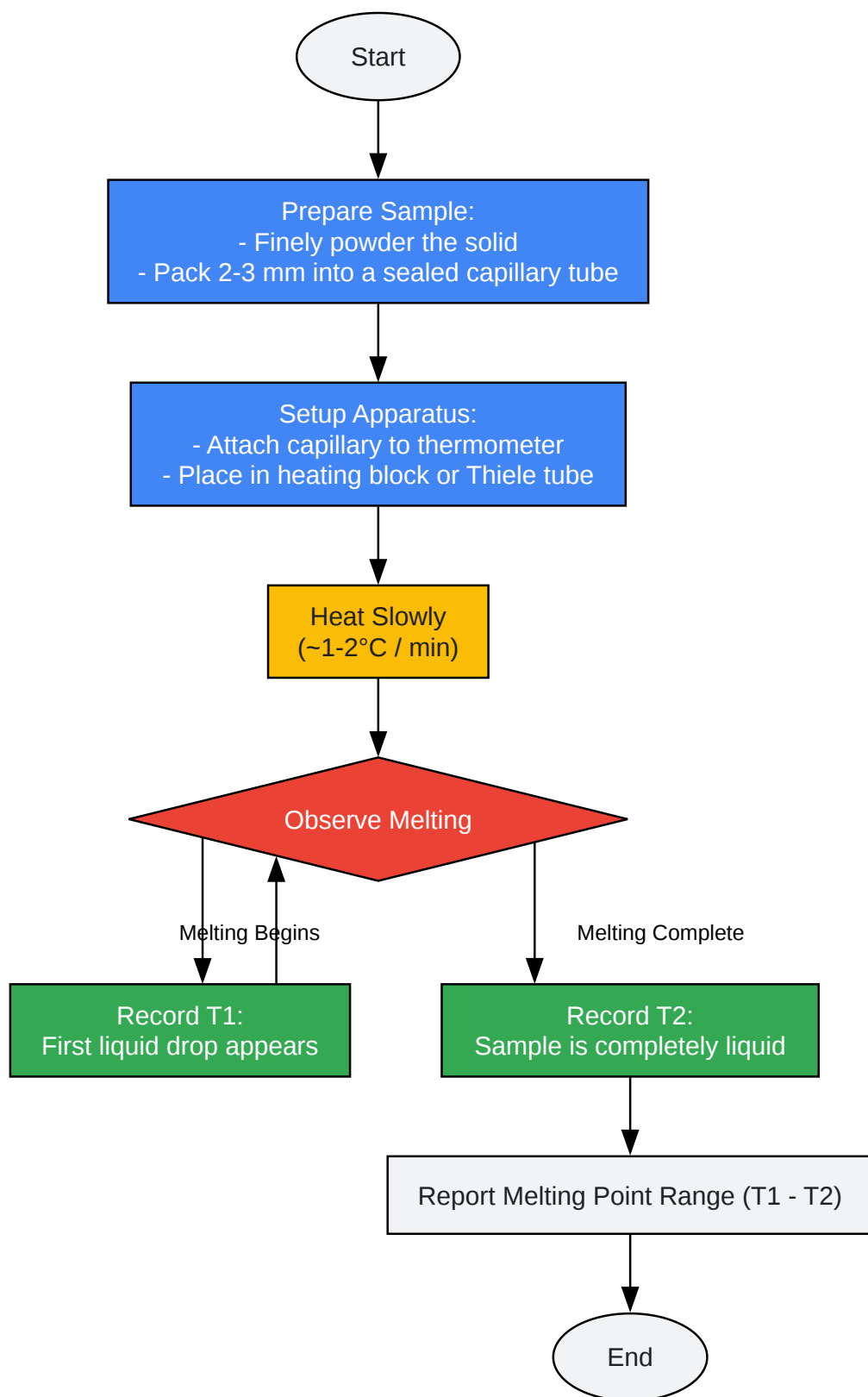
#### Micro-Boiling Point (Capillary) Method Protocol:

- **Sample Preparation:** A small amount of the liquid sample (a few milliliters) is placed into a small test tube or fusion tube.[2][8] A capillary tube, sealed at one end, is inverted and placed into the liquid with the open end submerged.[2][8]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, with the sample positioned near the thermometer bulb. This is then immersed in a heating bath, such as a Thiele tube filled with oil, or placed in a heating block.[8]

- **Heating and Observation:** The apparatus is heated gently.<sup>[7]</sup> As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles.<sup>[4]</sup> The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube, indicating that the liquid's vapor is now escaping.<sup>[4]</sup><sup>[7]</sup>
- **Cooling and Data Recording:** The heat source is then removed, and the apparatus is allowed to cool.<sup>[4]</sup><sup>[8]</sup> The boiling point is the temperature at which the liquid begins to be drawn up into the capillary tube.<sup>[4]</sup><sup>[8]</sup> This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.
- **Pressure Correction:** It is important to record the atmospheric pressure at the time of the measurement, as boiling points are pressure-dependent.<sup>[9]</sup> Observed boiling points can be corrected to standard pressure (760 mmHg) using a nomograph or appropriate formulas.

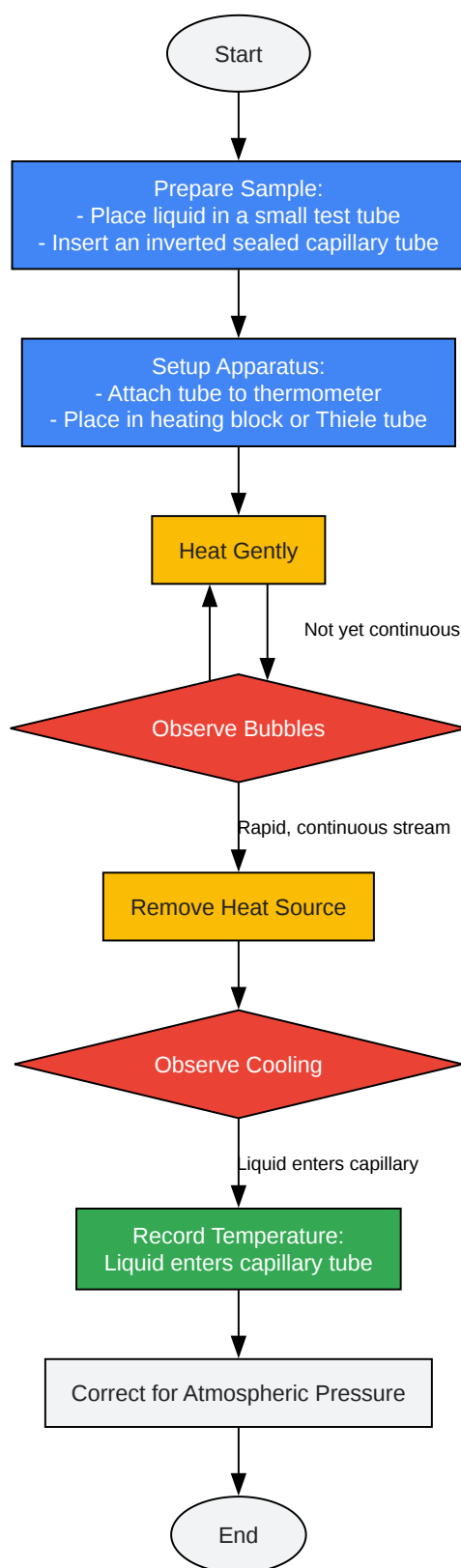
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining the melting and boiling points of a chemical substance.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.



[Click to download full resolution via product page](#)

Caption: Workflow for Micro-Boiling Point Determination.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. byjus.com [byjus.com]
- 3. byjus.com [byjus.com]
- 4. Video: Boiling Points - Concept [jove.com]
- 5. athabasca.ca [athabasca.ca]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. vernier.com [vernier.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of 1-Methylindene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15469689#physical-properties-of-1-methylindene-such-as-boiling-and-melting-points\]](https://www.benchchem.com/product/b15469689#physical-properties-of-1-methylindene-such-as-boiling-and-melting-points)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)